

Application Notes and Protocols: Histological Analysis of Cartilage in Tenacissoside G Treated Mice

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Compound of Interest

Compound Name: *Tenacissoside G*

Cat. No.: *B15570779*

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These application notes provide a comprehensive overview of the histological analysis of cartilage in a murine model of osteoarthritis (OA) treated with **Tenacissoside G**. This document includes detailed experimental protocols, quantitative data summaries, and visualizations of the key signaling pathways and experimental workflows involved in assessing the therapeutic potential of **Tenacissoside G**.

Introduction

Osteoarthritis is a degenerative joint disease characterized by the progressive breakdown of articular cartilage. **Tenacissoside G**, a natural compound, has demonstrated chondroprotective effects in a surgically induced osteoarthritis model in mice. Histological analysis is a critical component in evaluating the efficacy of therapeutic agents like **Tenacissoside G**, providing qualitative and quantitative assessment of cartilage integrity and the expression of key biomarkers. This document outlines the methodologies for such an evaluation.

Data Presentation

The following tables summarize the quantitative data from histological and immunohistochemical analyses of cartilage in a Destabilization of the Medial Meniscus (DMM) mouse model of osteoarthritis, comparing untreated and **Tenacissoside G**-treated groups.

Table 1: Osteoarthritis Research Society International (OARSI) Scores

| Group | Mean OARSI Score | Standard Deviation | | :

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